

Barium Carbonate (BaCO₃): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Barium carbonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **barium carbonate** (BaCO₃). The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental methodologies, and clear visual representations of key processes.

Physical Properties of Barium Carbonate

Barium carbonate is an inorganic compound that appears as a white, odorless crystalline solid or powder.^{[1][2][3][4]} It is also found in nature as the mineral witherite.^{[1][3][4]} The physical characteristics of **barium carbonate** are summarized in the table below, providing a quick reference for its key quantitative properties.

Property	Value	Source(s)
Molar Mass	197.335 g/mol	[1][5][6]
Appearance	White crystals/powder	[1][2]
Odor	Odorless	[1]
Density	4.286 g/cm ³	[1]
Melting Point	811 °C (1492 °F; 1084 K) (polymorphic transformation)	[1][4]
Boiling Point	1450 °C (2640 °F; 1720 K) (decomposes from 1360 °C)	[1]
Solubility in Water	16 mg/L (8.8 °C), 22 mg/L (18 °C), 24 mg/L (20 °C)	[1]
Solubility Product (K _{sp})	2.58×10^{-9}	[1]
Refractive Index (n _D)	1.676	[1]
Crystal Structure	Orthorhombic	[1]

Chemical Properties and Reactivity

Barium carbonate exhibits reactivity typical of an alkaline earth metal carbonate. It is a stable compound but reacts readily with acids and undergoes decomposition at elevated temperatures.[7][8]

Property	Description	Source(s)
Thermal Decomposition	Decomposes to barium oxide (BaO) and carbon dioxide (CO ₂) upon heating. Decomposition starts at 1360 °C.	[1][7]
Reactivity with Acids	Reacts with acids to form soluble barium salts, water, and carbon dioxide. For example, with hydrochloric acid, it forms barium chloride.	[1][3][4][7]
Solubility in Other Solvents	Insoluble in water but soluble in most acids, with the exception of sulfuric acid.[2][4] [9] It is also slightly soluble in water containing carbon dioxide and in solutions of ammonium salts.[2]	

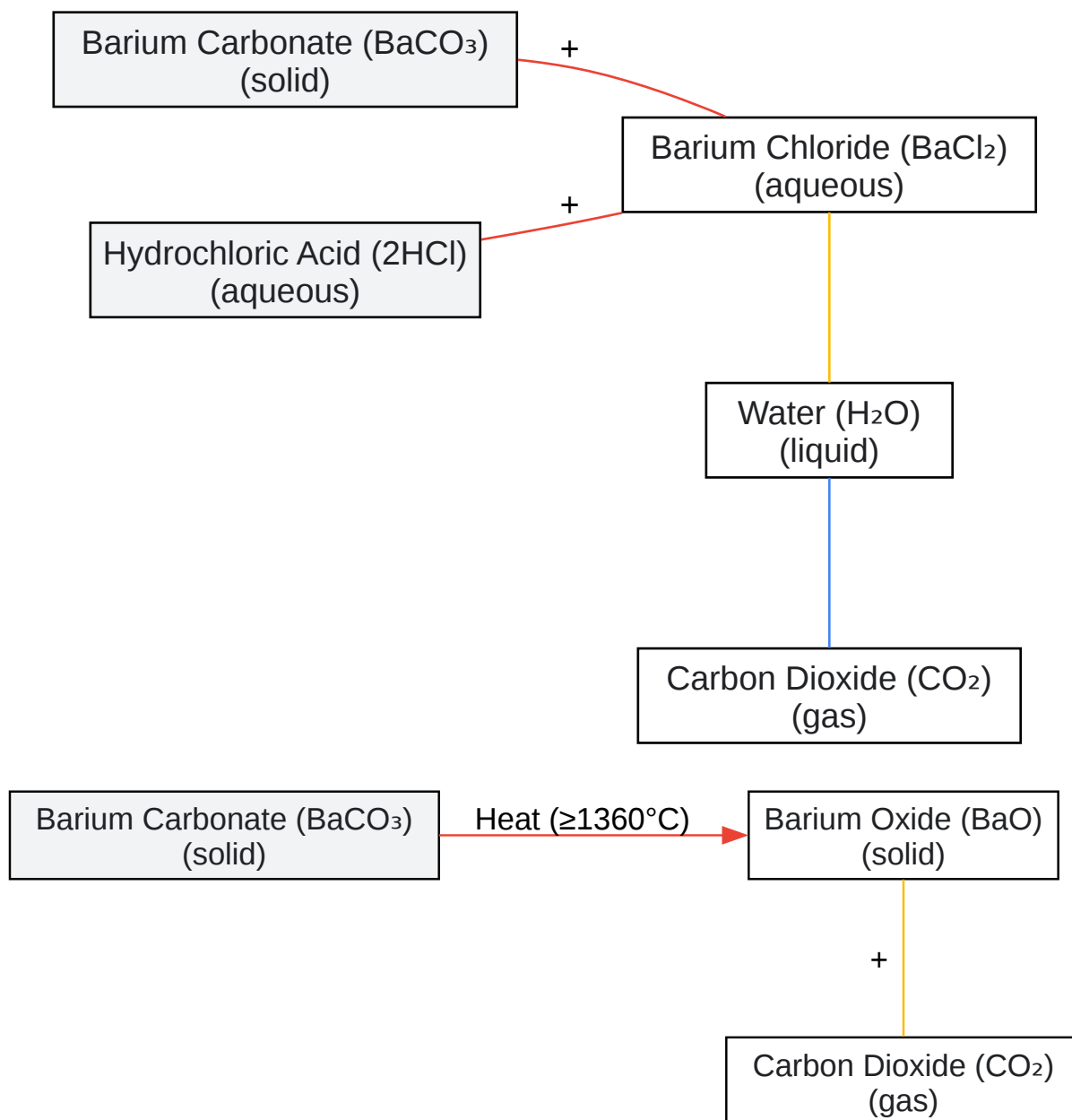
Reaction with Acids

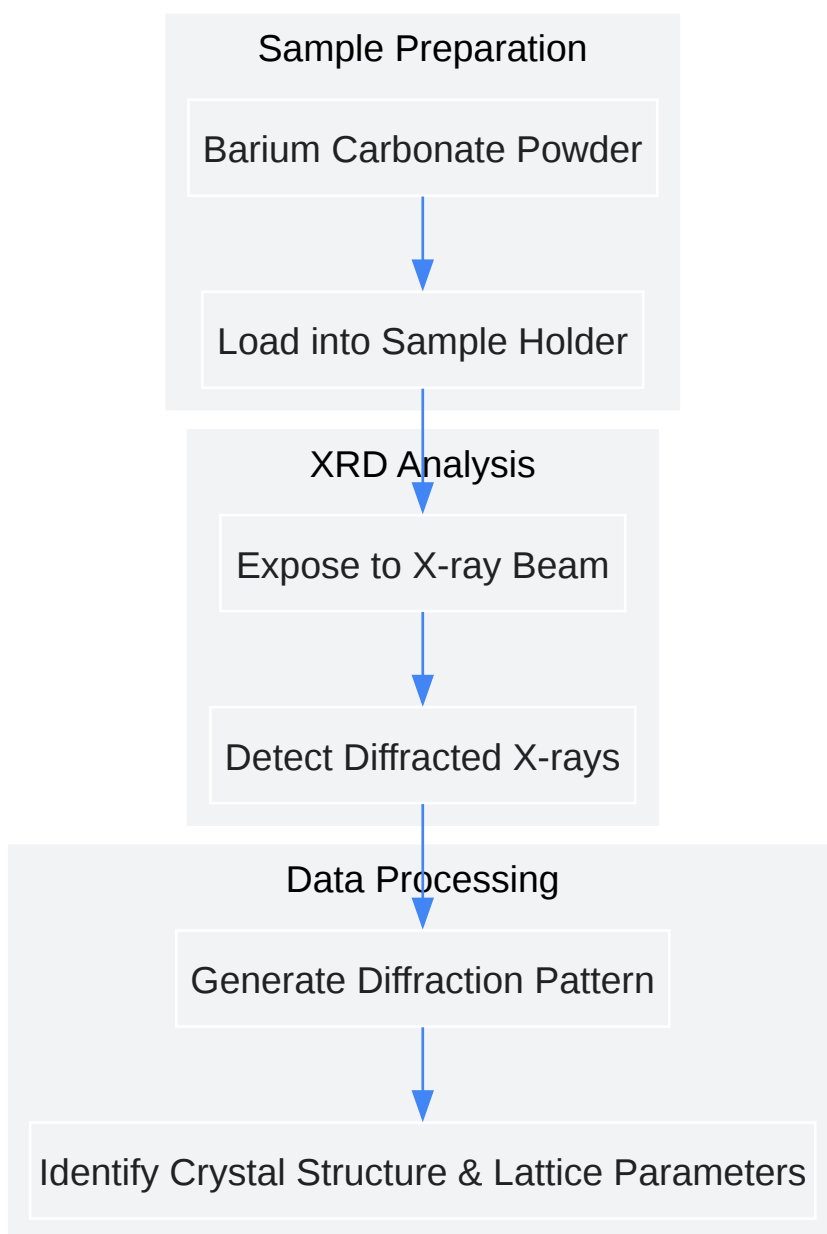
A key chemical property of **barium carbonate** is its reaction with acids to produce a soluble barium salt, water, and carbon dioxide gas. This reaction is vigorous and results in effervescence due to the release of CO₂. [3][10]

General Reaction: $\text{BaCO}_3(\text{s}) + 2\text{H}^+(\text{aq}) \rightarrow \text{Ba}^{2+}(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$

Example with Hydrochloric Acid: $\text{BaCO}_3(\text{s}) + 2\text{HCl}(\text{aq}) \rightarrow \text{BaCl}_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ [1][3][4]

This reactivity is significant in the context of its toxicity; upon ingestion, **barium carbonate** reacts with gastric hydrochloric acid to form soluble and toxic barium chloride. [3][7]





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References

- 1. minsocam.org [minsocam.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 4. par.nsf.gov [par.nsf.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. quora.com [quora.com]
- 8. Barium Carbonate | BaCO₃ | CID 10563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. [PDF] Melting curve minimum of barium carbonate BaCO₃ near 5 GPa | Semantic Scholar [semanticscholar.org]
- 10. Acid–base back titration | 16–18 years | Class experiment | RSC Education [edu.rsc.org]
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